

LY88074 Methyl ether molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY88074 Methyl ether

Cat. No.: B052461

[Get Quote](#)

In-Depth Technical Guide: LY88074 Methyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **LY88074 Methyl ether**, a benzothiophene-based compound of interest in pharmacological research. This document details its physicochemical properties, outlines a representative synthetic protocol, and elucidates its mechanism of action as a Selective Estrogen Receptor Modulator (SERM).

Core Compound Data

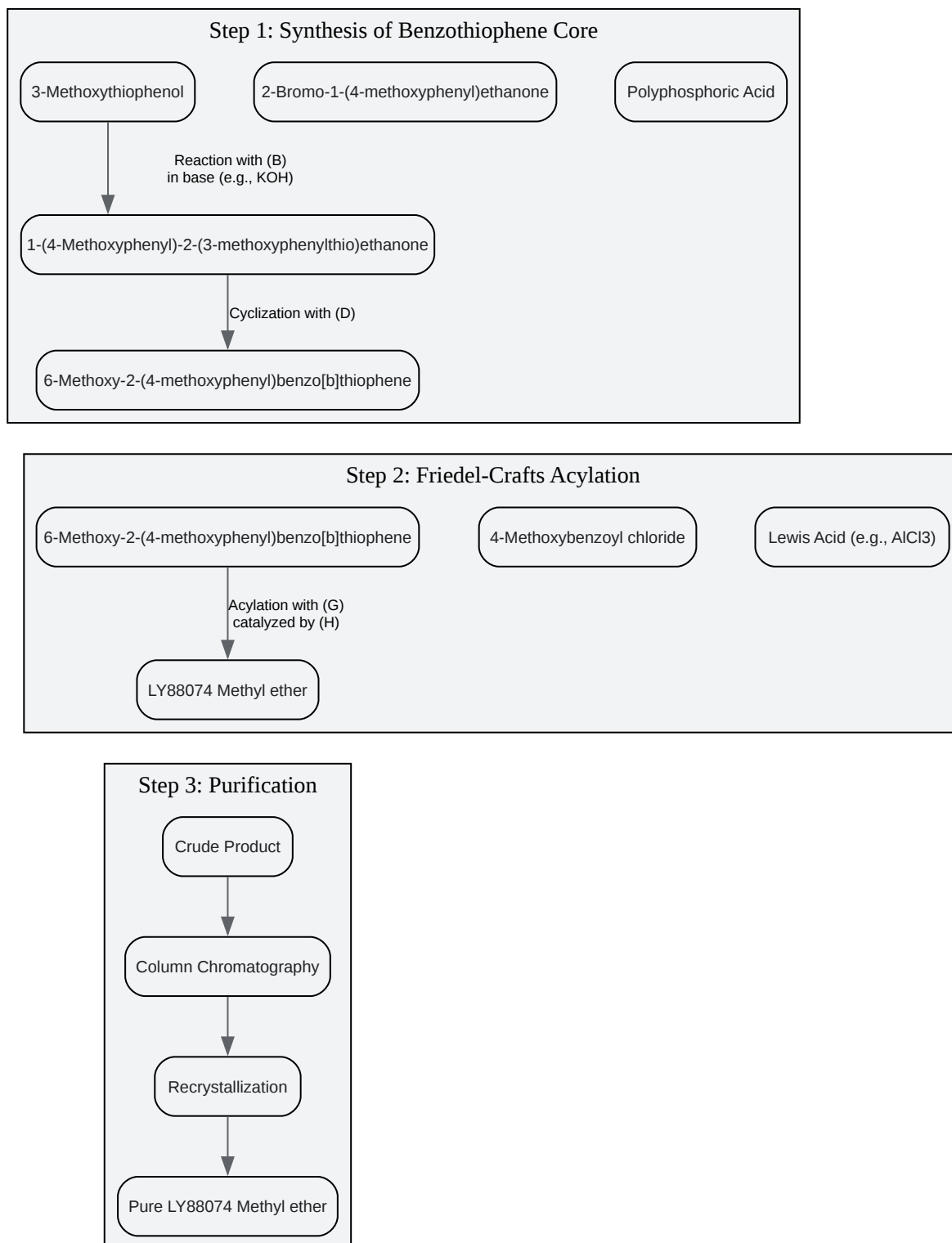
LY88074 Methyl ether is the methylated derivative of the parent compound LY88074. The key quantitative data for both molecules are summarized below for comparative analysis.

Property	LY88074 Methyl ether	LY88074 (Parent Compound)
Molecular Formula	C ₂₂ H ₁₆ O ₄ S	C ₂₁ H ₁₄ O ₄ S
Molecular Weight	376.43 g/mol	362.4 g/mol
CAS Number	63675-88-7	177744-96-6

Experimental Protocols

While a specific, published synthesis protocol for **LY88074 Methyl ether** is not readily available, a representative procedure can be constructed based on established methods for the synthesis of structurally related benzothiophene-based Selective Estrogen Receptor Modulators (SERMs) like Raloxifene. The following is a generalized, multi-step synthetic workflow.

Workflow for the Synthesis of Benzothiophene Core and Subsequent Acylation



[Click to download full resolution via product page](#)

Caption: Generalized synthetic workflow for **LY88074 Methyl ether**.

Detailed Methodology:

Step 1: Synthesis of the Benzothiophene Core

- **Preparation of 1-(4-Methoxyphenyl)-2-(3-methoxyphenylthio)ethanone:** To a solution of 3-methoxythiophenol in a suitable solvent such as ethanol, a base like potassium hydroxide is added at a reduced temperature (0-5 °C). 2-Bromo-1-(4-methoxyphenyl)ethanone is then added portion-wise. The reaction mixture is stirred until completion, typically monitored by Thin Layer Chromatography (TLC). The product is then isolated by precipitation and filtration.
- **Cyclization to 6-Methoxy-2-(4-methoxyphenyl)benzo[b]thiophene:** The intermediate from the previous step is subjected to intramolecular cyclization. This is commonly achieved by heating in the presence of a strong acid catalyst such as polyphosphoric acid. The reaction progress is monitored, and upon completion, the product is isolated.

Step 2: Friedel-Crafts Acylation

- **Acylation Reaction:** The synthesized benzothiophene core is dissolved in an appropriate anhydrous solvent (e.g., dichloromethane). The solution is cooled, and a Lewis acid catalyst, such as aluminum chloride, is added. 4-Methoxybenzoyl chloride is then added dropwise. The reaction is stirred at a controlled temperature until the starting material is consumed.
- **Work-up:** The reaction is quenched by carefully adding it to an acidic aqueous solution. The organic layer is separated, washed, dried, and the solvent is removed under reduced pressure to yield the crude product.

Step 3: Purification

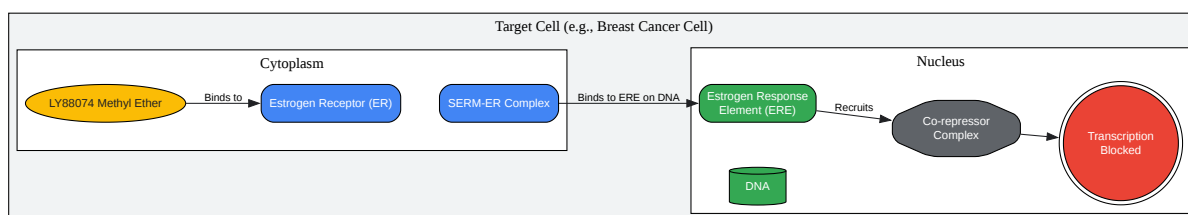
- **Chromatography:** The crude **LY88074 Methyl ether** is purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to separate the desired product from byproducts and unreacted starting materials.
- **Recrystallization:** Further purification can be achieved by recrystallization from an appropriate solvent to obtain the final product in high purity.

Signaling Pathway and Mechanism of Action

LY88074 Methyl ether, as a Selective Estrogen Receptor Modulator (SERM), exhibits tissue-specific agonist or antagonist activity on the estrogen receptor (ER). This dual activity is dependent on the cellular context, including the expression of co-activator and co-repressor proteins in different target tissues.

Antagonistic Effect in Estrogen-Sensitive Tissues (e.g., Breast Tissue)

In tissues where an anti-estrogenic effect is desired, such as in hormone-receptor-positive breast cancer, **LY88074 Methyl ether** acts as an antagonist. It competes with endogenous estrogen for binding to the estrogen receptor. This binding induces a conformational change in the receptor that favors the recruitment of co-repressor proteins, leading to the inhibition of estrogen-responsive gene transcription and a reduction in cell proliferation.

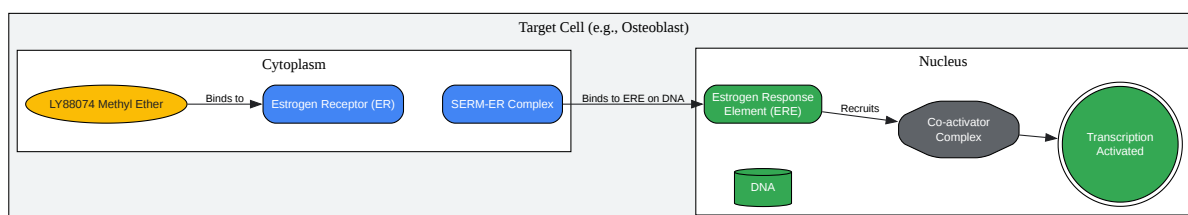


[Click to download full resolution via product page](#)

Caption: Antagonistic action of **LY88074 Methyl ether** on the estrogen receptor.

Agonistic Effect in Other Tissues (e.g., Bone)

Conversely, in tissues like bone, **LY88074 Methyl ether** can act as an agonist. Upon binding to the estrogen receptor, it induces a different conformational change that promotes the recruitment of co-activator proteins. This complex then binds to estrogen response elements on the DNA, initiating the transcription of genes that are beneficial for maintaining bone density.



[Click to download full resolution via product page](#)

Caption: Agonistic action of **LY88074 Methyl ether** on the estrogen receptor.

- To cite this document: BenchChem. [LY88074 Methyl ether molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b052461#ly88074-methyl-ether-molecular-weight-and-formula\]](https://www.benchchem.com/product/b052461#ly88074-methyl-ether-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com